

# Ethyl 6-Nitropicolinate: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: Ethyl 6-nitropicolinate

Cat. No.: B15070037

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This technical guide provides a consolidated overview of the known chemical properties of **Ethyl 6-nitropicolinate**, designed for researchers, scientists, and professionals in drug development. It is important to note that publicly available data on this specific compound is limited, and this document reflects the currently accessible information.

## Chemical and Physical Properties

A comprehensive set of physical properties for **Ethyl 6-nitropicolinate**, such as melting point, boiling point, and solubility, is not readily available in the reviewed scientific literature. The following table summarizes the available spectral data.

Property	Data
Molecular Formula	C <sub>8</sub> H <sub>8</sub> N <sub>2</sub> O <sub>4</sub>
Molecular Weight	196.16 g/mol
<sup>1</sup> H NMR (400 MHz, CDCl <sub>3</sub> )	δ (ppm) 8.87 (d, J = 1.7 Hz, 1H), 8.54–8.25 (m, 2H), 7.67 (t, J = 8.0 Hz, 1H), 4.45 (q, J = 7.1 Hz, 2H), 1.44 (t, J = 7.1 Hz, 3H)
<sup>13</sup> C NMR (100 MHz, CDCl <sub>3</sub> )	164.42, 148.19, 135.24, 132.17, 129.54, 127.25, 124.50, 61.91, 14.24
Mass Spectrometry (MS)	m/z = 195.11
UV (in EtOH)	λ <sub>max</sub> = 265 nm, 296 nm

## Experimental Protocols

Detailed and reproducible experimental protocols for the synthesis and characterization of **Ethyl 6-nitropicolinate** are not extensively documented in the available literature. General synthetic routes for similar nitroaromatic compounds may be adaptable, but specific reaction conditions, purification methods, and yields for this compound are not well-established.

## General Workflow for Chemical Compound Characterization

In the absence of a specific experimental workflow for **Ethyl 6-nitropicolinate**, the following diagram illustrates a general process for the characterization of a newly synthesized chemical compound.

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